

Altiloxin B: A Technical Overview of a Secondary Metabolite from *Phomopsis asparagi*

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Compound of Interest

Compound Name:	Altiloxin B
Cat. No.:	B14084922

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Introduction

Altiloxin B is a secondary metabolite produced by the fungus *Phomopsis asparagi*^[1]. This document provides a summary of the currently available physical and chemical properties of **Altiloxin B**. It is important to note that while the producing organism is known for a diverse array of bioactive compounds, specific biological activities and detailed experimental data for **Altiloxin B** are not extensively reported in publicly accessible scientific literature.

Chemical and Physical Properties

The fundamental chemical and physical properties of **Altiloxin B** have been computed and are available through public chemical databases. A summary of these properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Altiloxin B**

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₃ ClO ₄	PubChem[1]
Molecular Weight	302.79 g/mol	PubChem[1]
IUPAC Name	(1aS,3R,4R,4aR,7S,8aS)-7-chloro-3-hydroxy-3,4a,8,8-tetramethyl-1a,2,4,5,6,7-hexahydronaphtho[4,4a-b]oxirene-4-carboxylic acid	PubChem[1]
CAS Registry Number	92675-14-4	PubChem[1]
Canonical SMILES	C[C@]12CC--INVALID-LINK--C--INVALID-LINK--O)(C)O (C)C">C@@HCl	PubChem[1]
InChI Key	FZDLFIRMAQCUGH-MSKJFZEMSA-N	PubChem[1]

Note: Properties such as melting point, boiling point, and solubility are not available in the reviewed literature.

Spectroscopic Data

Detailed experimental spectroscopic data (¹H NMR, ¹³C NMR, Mass Spectrometry, IR) for **Altiloxin B** are not available in the surveyed public scientific databases. The structural elucidation of other novel compounds from *Phomopsis asparagi* has been achieved using 1D and 2D NMR, mass spectrometry, and other spectroscopic techniques, suggesting that similar methods were likely employed for **Altiloxin B**[2][3][4][5]. However, the specific data sets for **Altiloxin B** have not been published.

Biological Activity and Signaling Pathways

Currently, there are no specific studies detailing the biological activity or the mechanism of action of **Altiloxin B**. The producing fungus, *Phomopsis asparagi*, is known to synthesize a variety of other secondary metabolites with a broad spectrum of biological activities. These include compounds with:

- Immunosuppressive properties[4]
- α -Glucosidase inhibition[5]
- Cytotoxic effects
- Acetylcholinesterase inhibition[3]

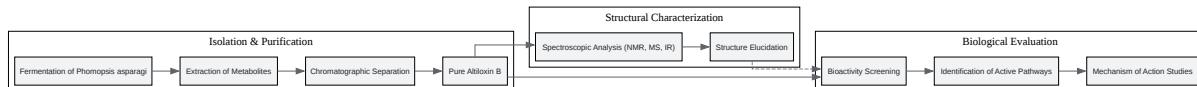
It is plausible that **Altiloxin B** may also possess biological activity, but further research is required to determine its specific effects and potential cellular targets. Without experimental data, no signaling pathways can be definitively associated with **Altiloxin B**.

Experimental Protocols

Detailed experimental protocols for the isolation, characterization, and biological evaluation of **Altiloxin B** are not available in the current body of scientific literature. General methodologies for the isolation and structure elucidation of secondary metabolites from *Phomopsis asparagi* typically involve fermentation, extraction with organic solvents, and various chromatographic techniques for purification. Structure determination is commonly achieved through a combination of spectroscopic methods[2][3][4][5].

Logical Workflow for Future Research

To fully characterize **Altiloxin B**, a logical experimental workflow would be required. The following diagram illustrates a potential research path.



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Caption: Proposed workflow for the comprehensive study of **Altiloxin B**.

Conclusion

Altiloxin B is a structurally defined natural product from the fungus *Phomopsis asparagi*. While its basic chemical identity is known, there is a significant gap in the publicly available scientific literature regarding its detailed physical and chemical properties, spectroscopic data, biological activities, and mechanism of action. The information provided herein is based on computed data and the general context of secondary metabolites from its producing organism. Further experimental investigation is necessary to fully characterize this compound and to explore its potential applications in drug discovery and development.

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References

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